

An In-depth Technical Guide to the Structural Isomers of Hexadecanolide

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Compound of Interest

Compound Name: Hexadecanolide

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Introduction

Hexadecanolide is a 16-membered macrocyclic lactone, a class of compounds with significant interest in the fragrance, food, and pharmaceutical industries. The term "**hexadecanolide**" most commonly refers to 16-**hexadecanolide**, where the carbonyl group is at position 1 and the oxygen atom is at position 16 of the ring. However, structural isomers exist where the lactone linkage is at different positions along the carbon chain. These positional isomers can exhibit distinct physicochemical properties, biological activities, and organoleptic characteristics. This guide provides a detailed overview of the structural isomers of **hexadecanolide**, focusing on their synthesis, characterization, and biological significance.

Structural Isomers of Hexadecanolide

The primary structural isomers of **hexadecanolide** are positional isomers, differing in the location of the oxygen atom within the macrocyclic ring. The most well-documented isomers are 16-**hexadecanolide** and 15-**hexadecanolide**.

Common Name	IUPAC Name	CAS Number
16-Hexadecanolide	Oxacycloheptadecan-2-one	109-29-5[1]
15-Hexadecanolide	16-Methyloxacyclohexadecan-2-one	4459-57-8[2]

Physicochemical and Spectroscopic Properties

The position of the lactone functional group influences the physical and spectroscopic properties of the isomers.

Table 1: Physicochemical Properties of Hexadecanolide Isomers

Property	16-Hexadecanolide	15-Hexadecanolide
Molecular Formula	C ₁₆ H ₃₀ O ₂ [1]	C ₁₆ H ₃₀ O ₂ [2]
Molecular Weight	254.41 g/mol [1]	254.41 g/mol [2]
Appearance	White solid[3]	-
Melting Point	34-38 °C	-
Boiling Point	294 °C[4]	-
Refractive Index	n _{20/D} 1.4680-1.4730	-
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.[5]	Insoluble in water (0.05462 mg/L @ 25 °C est.).[2]
Odor Profile	Sweet, musky, with balsamic and animalic notes.[3][6]	-

Table 2: Spectroscopic Data of Hexadecanolide Isomers

Spectroscopic Data	16-Hexadecanolide	15-Hexadecanolide
Mass Spectrometry (MS)	Key fragments can be observed.	GC-MS data is available.[1]
¹³ C NMR Spectroscopy	Data available.	Data available for the (+)-(S)-enantiomer.[7]
¹ H NMR Spectroscopy	Data available.	-

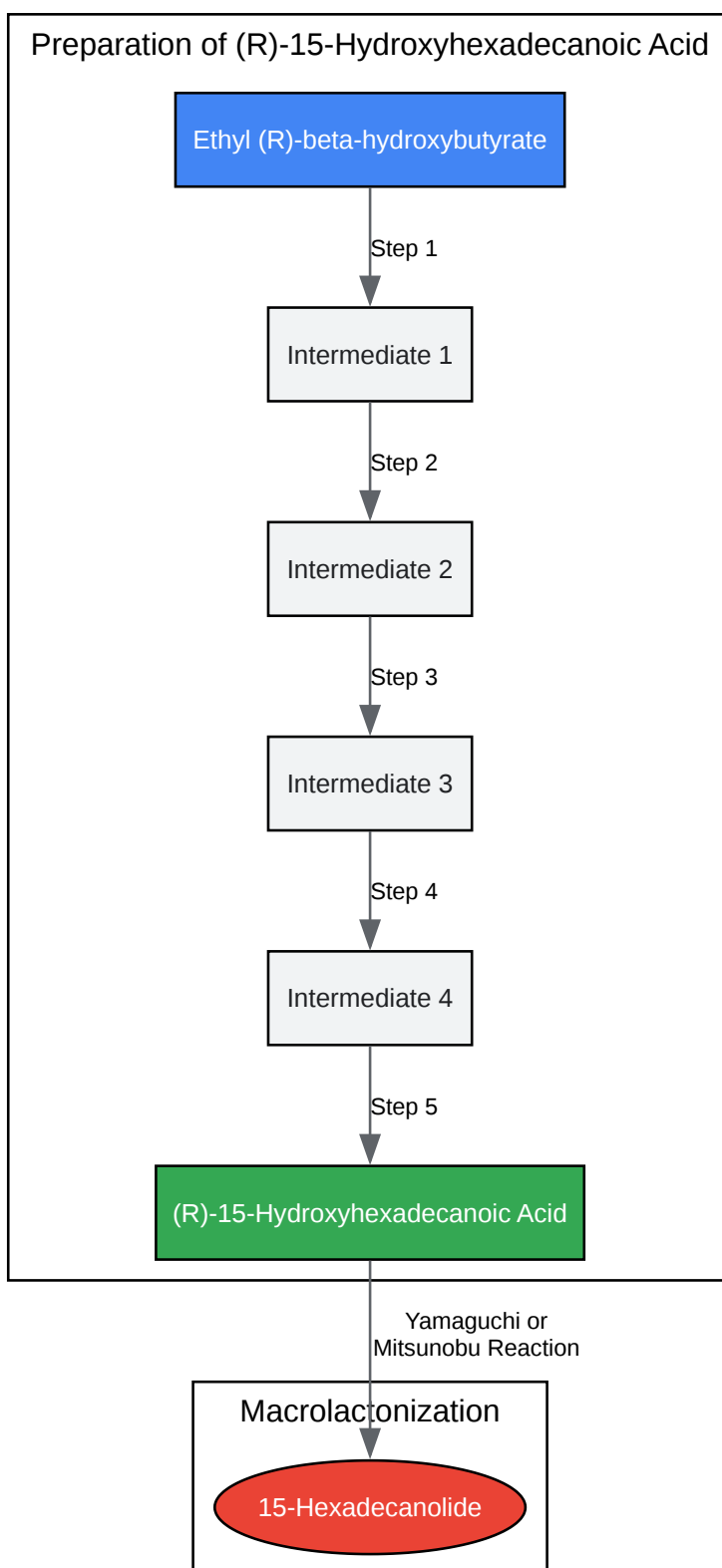
Experimental Protocols

The synthesis of macrocyclic lactones like **hexadecanolide** isomers often involves the cyclization of the corresponding ω -hydroxy fatty acid.

Synthesis of 15-Hexadecanolide

A common strategy for the synthesis of 15-**hexadecanolide** involves the macrolactonization of (R)-15-hydroxyhexadecanoic acid.^{[8][9]} Two effective methods for the cyclization step are the Yamaguchi and Mitsunobu reactions.^{[8][9]}

General Workflow for the Synthesis of 15-**Hexadecanolide**:



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Caption: Synthetic pathway for 15-hexadecanolide.

Detailed Steps (Conceptual):

- **Chain Elongation:** Starting from a chiral precursor like ethyl (R)- β -hydroxybutyrate, the carbon chain is extended through a series of reactions to obtain the full 16-carbon backbone.
- **Functional Group Manipulation:** Protecting groups may be used for the hydroxyl and carboxyl functionalities during the chain elongation process.
- **Deprotection and Cyclization:** The protecting groups are removed to yield the linear ω -hydroxy acid. This precursor is then subjected to macrolactonization conditions (e.g., Yamaguchi or Mitsunobu reagents) to facilitate the intramolecular esterification, forming the 16-membered ring of 15-**hexadecanolide**.
- **Purification:** The final product is purified using techniques such as column chromatography.

Biological Activity and Applications

The biological activities of simple macrocyclic lactones like **hexadecanolide** isomers are not as extensively studied as their more complex antibiotic counterparts. Their primary application is in the fragrance industry.

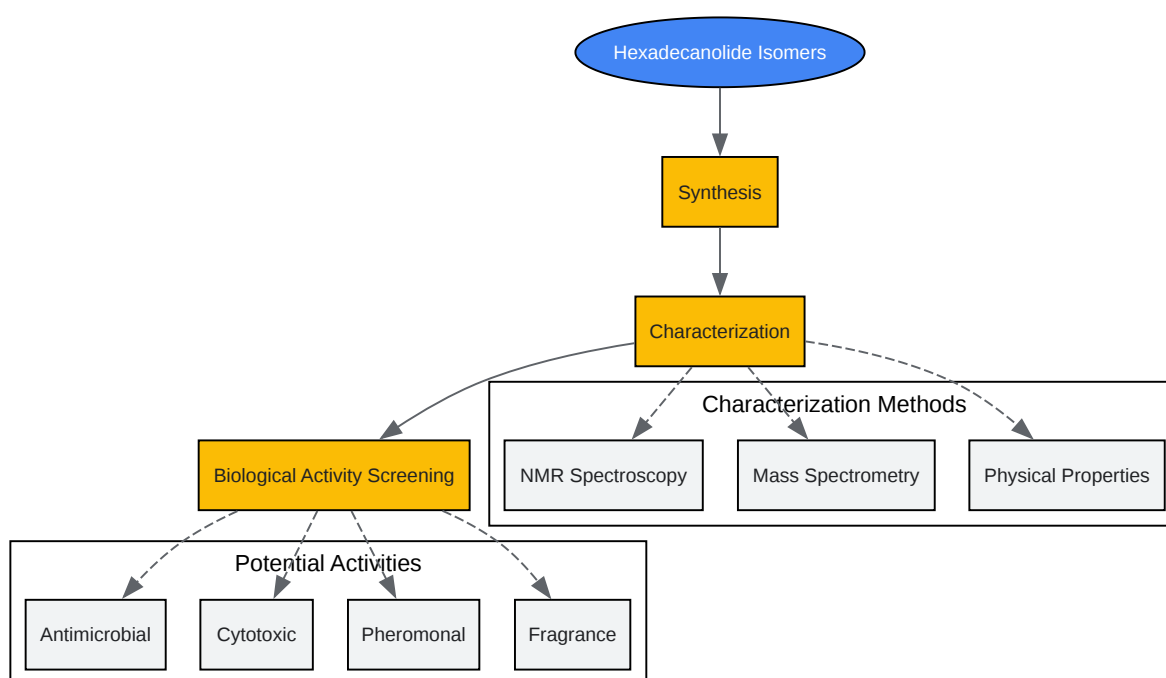
- **16-Hexadecanolide:** Widely used as a fragrance ingredient due to its persistent musky odor. [3][6] It is valued for its fixative properties in perfumes. [10] Toxicological reviews have assessed its safety for use in cosmetics, focusing on dermal and phototoxicity, and have found it to be non-genotoxic. [4][11]
- **15-Hexadecanolide:** This isomer is a known sex pheromone component of the stink bug, *Piezodorus hybneri*. [8][9]

While specific data on the antimicrobial or cytotoxic effects of these simple **hexadecanolides** is limited, the precursor molecule, hexadecanoic acid (palmitic acid), has been reported to exhibit antimicrobial activity against various pathogens, including multidrug-resistant *Pseudomonas aeruginosa*. [12] This suggests a potential area for future investigation into the biological activities of its lactone derivatives.

Signaling Pathways

Currently, there is a lack of specific information detailing the interaction of simple **hexadecanolide** isomers with cellular signaling pathways. The known mechanisms of action for macrocyclic lactones, which involve targeting glutamate-gated chloride channels in invertebrates, are primarily associated with complex anthelmintic drugs and are unlikely to be relevant for these simpler structures.^[13]

The logical relationship for the investigation and characterization of these isomers can be visualized as follows:



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Caption: Workflow for the study of **hexadecanolide** isomers.

Conclusion

The structural isomers of **hexadecanolide**, particularly the positional isomers, present a fascinating area of study with implications for various scientific and industrial fields. While 16-**hexadecanolide** is well-established as a fragrance ingredient, other isomers like 15-**hexadecanolide** exhibit distinct biological roles as pheromones. The lack of comprehensive data for many of the potential isomers highlights opportunities for further research, especially in elucidating their synthesis, characterizing their properties, and exploring their potential biological activities beyond their current applications. Such investigations could uncover novel applications for these macrocyclic lactones in drug development and other areas of biotechnology.

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